

Personal protective equipment for handling 2-Bromo-4-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-4-fluorobenzonitrile

Cat. No.: B1330171

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Essential Safety and Handling Guide for 2-Bromo-4-fluorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Bromo-4-fluorobenzonitrile** (CAS No: 36282-26-5). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

2-Bromo-4-fluorobenzonitrile is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin and serious eye irritation and may also lead to respiratory irritation.^{[1][2]}

Signal Word: Warning^[1]

Hazard Pictogram:

- GHS06: Skull and crossbones (for some isomers, indicating high toxicity)^[3]
- GHS07: Exclamation mark (indicating skin/eye irritation, acute toxicity)

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Required Equipment	Specifications & Rationale
Eye Protection	Safety glasses with side-shields or Goggles	Must comply with European Standard EN 166 or OSHA 29 CFR 1910.133 to protect against splashes and dust.[1][2]
Hand Protection	Protective gloves	Chemical-resistant gloves are required. Immediately change gloves if they become contaminated.[1][3]
Skin and Body Protection	Long-sleeved clothing / Laboratory coat	Provides a barrier against accidental skin contact.[1]
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	For large-scale operations or in case of emergency, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary. [1] A self-contained breathing apparatus should be available for emergencies.[3]

Operational and Handling Protocols

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid direct contact with the substance. Do not get in eyes, on skin, or on clothing.[1][5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Take off contaminated clothing and wash it before reuse.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep the container tightly closed.[1][4]
- Store locked up.[6]

First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove all contaminated clothes and footwear. If skin irritation persists, call a physician.[1][3]
Inhalation	Remove the person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell. If conscious, give half a litre of water to drink immediately.[1][3]

Spill and Disposal Plan

Spill Response:

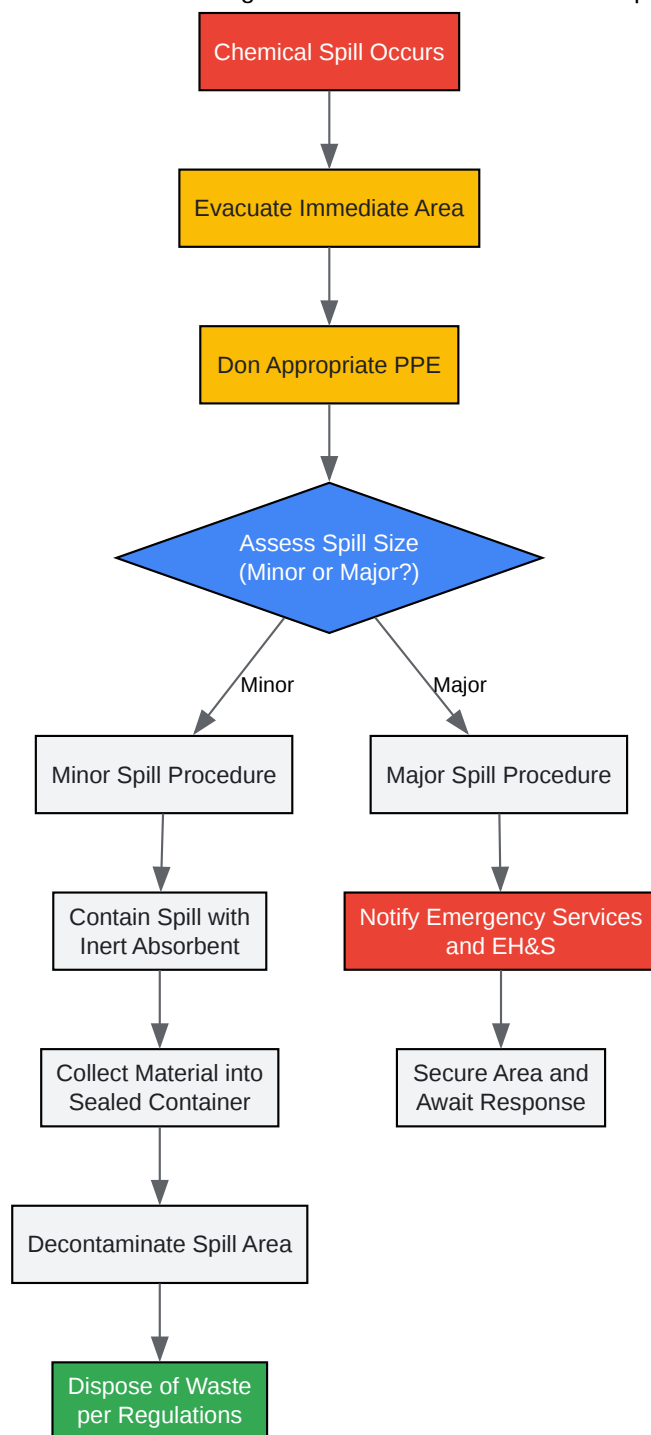
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Sweep or shovel the material into a suitable, sealed container for disposal. Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly.
- PPE: Wear appropriate personal protective equipment during the entire cleanup process.

Disposal:

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[3\]](#)
- This material should be transferred to a suitable container and arranged for collection by a specialized disposal company.[\[4\]](#)
- Do not let the product enter drains.[\[6\]](#)

Chemical Spill Response Workflow

Workflow for Handling a 2-Bromo-4-fluorobenzonitrile Spill

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